

# Application of Propineb in Plant Pathology Field Trials: Detailed Notes and Protocols

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## Compound of Interest

Compound Name: *Propineb*

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## Introduction

**Propineb** is a broad-spectrum dithiocarbamate fungicide widely utilized in agriculture for the control of a variety of fungal diseases.<sup>[1][2]</sup> As a contact fungicide with a multi-site mode of action, it offers protective and long-lasting residual activity against numerous pathogens, particularly those belonging to the Oomycetes, Ascomycetes, Basidiomycetes, and Fungi Imperfecti groups.<sup>[1][3][4]</sup> Its mechanism of action involves interference with fungal metabolism at multiple points, including the respiration chain, carbohydrate and protein metabolism, and cell membranes.<sup>[3][5]</sup> This multi-site activity makes **Propineb** a valuable tool in fungicide resistance management programs.<sup>[3][6]</sup> Furthermore, **Propineb** contains zinc, which can have a positive effect on crop health and immunity, potentially leading to improved yields.<sup>[5][7]</sup>

These application notes provide a comprehensive overview of the use of **Propineb** in plant pathology field trials, with a focus on its application against late blight in potatoes, downy mildew in onions, and anthracnose in chilli. Detailed experimental protocols and summarized efficacy data are presented to guide researchers in designing and evaluating field studies.

## Data Presentation: Efficacy of Propineb in Field Trials

The following tables summarize the quantitative data on the efficacy of **Propineb** from various field trials.

**Table 1: Efficacy of Propineb against Late Blight (*Phytophthora infestans*) in Potato**

Application Rate (g a.i./ha)	Disease Severity Reduction (%)	AUDPC Reduction (%)	Yield Increase (t/ha)	Reference
Iprovalicarb 5.5% + Propineb 61.25% WP	Not Specified	Lowest AUDPC (728.519) vs. Control	Highest Yield (16.96) vs. Control	[8]
Propineb 70 WP	Mean Disease Intensity: 15.74% vs. 53.24% (Control)	84.83% vs. 293.24% (Control)	Higher than control	[9]
Propineb 70%	Not Specified	Least AUDPC (85.56) among some treatments	9.49 kg/plot (highest among some treatments)	[4]

AUDPC: Area Under the Disease Progress Curve

**Table 2: Efficacy of Propineb against Downy Mildew (*Peronospora destructor*) in Onion**

Application Rate (g a.i./ha)	Disease Severity Reduction (%)	AUDPC Reduction (%)	Yield Increase (t/ha)	Reference
Propineb	Not Specified	Lowest AUDPC (130.66) in 2017	Highest Yield (32.98 in 2017, 20.70 in 2018)	[5]

AUDPC: Area Under the Disease Progress Curve

**Table 3: Efficacy of Propineb against Anthracnose (*Colletotrichum spp.*) in Chilli**

Application Rate (ppm)	Mycelial Growth Inhibition (%)	Disease Incidence Reduction (%)	Yield Increase (q/ha)	Reference
500	38.2 (vs. <i>C. scovillei</i> )	Not Specified	Not Specified	[7]
500	32.8 (vs. <i>C. fioriniae</i> )	Not Specified	Not Specified	[7]
Not Specified	Minimum inhibition (27.03% at 0.05%)	Minimum disease intensity reduction (25.31%)	Lowest yield (11.35) among treatments	[1][3]
500	16.23	Not Specified	Not Specified	[10]
1000	32.22	Not Specified	Not Specified	[10]
1500	37.76	Not Specified	Not Specified	[10]

## Experimental Protocols

The following are detailed methodologies for conducting field trials with **Propineb** for the control of key plant diseases.

### Protocol 1: Field Trial for Late Blight of Potato (*Phytophthora infestans*)

#### 1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of three replications. [4]
- Plot Size: Individual plots of approximately 7.2 m<sup>2</sup> (e.g., 3m x 2.4m), with 4 rows per plot. [4]
- Buffer Zones: Maintain adequate buffer zones between plots to minimize spray drift.

## 2. Crop Management:

- Variety: Use a potato variety susceptible to late blight (e.g., Cardinal, Kufri Jyothi).[4][11]
- Planting and Maintenance: Follow standard agronomic practices for the region regarding planting density, fertilization, and irrigation.[11]

## 3. Inoculum and Inoculation:

- Natural Infection: Trials can rely on natural infection, especially in areas with a history of late blight.
- Artificial Inoculation: To ensure uniform disease pressure, artificial inoculation can be performed. Spray a suspension of *P. infestans* sporangia (e.g.,  $10^5$  sporangia/mL) onto the foliage during cool, humid conditions, typically in the late afternoon.

## 4. Fungicide Application:

- Treatments:
  - Untreated Control (water spray).
  - **Propineb** 70% WP at the recommended dose (e.g., 2 g/L).[4]
  - Other standard or experimental fungicides for comparison.
- Application Timing: Begin applications preventatively, before the onset of disease, or at the very first appearance of symptoms. Continue applications at 7 to 10-day intervals, depending on disease pressure and weather conditions.[12]
- Application Method: Use a calibrated sprayer (e.g., knapsack sprayer) to ensure uniform coverage of the foliage.

## 5. Data Collection:

### • Disease Assessment:

- Disease Incidence (%): Percentage of infected plants in each plot.

- Disease Severity (%): Assess the percentage of leaf area affected by late blight using a standard rating scale (e.g., 0-9 scale).
- AUDPC: Calculate the Area Under the Disease Progress Curve from sequential severity assessments to quantify disease development over time.
- Yield Assessment: At the end of the season, harvest the tubers from the central rows of each plot and measure the total yield ( kg/plot or t/ha).

#### 6. Statistical Analysis:

- Analyze the data using Analysis of Variance (ANOVA) appropriate for an RCBD.
- Use a suitable mean separation test (e.g., Tukey's HSD) to compare treatment means at a significance level of  $p < 0.05$ .

## Protocol 2: Field Trial for Downy Mildew of Onion (*Peronospora destructor*)

#### 1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with at least three replications.
- Plot Size: Define plot dimensions appropriate for onion cultivation (e.g., rows of 2m length).  
[\[13\]](#)

#### 2. Crop Management:

- Variety: Use an onion variety susceptible to downy mildew (e.g., Texas Early Grano).  
[\[13\]](#)
- Cultivation: Follow standard practices for onion cultivation, including nursery raising, transplanting, and field maintenance.  
[\[13\]](#)

#### 3. Inoculum:

- Rely on natural inoculum from surrounding areas. To enhance disease pressure, spreader rows of a highly susceptible variety can be planted around the trial plots.

#### 4. Fungicide Application:

- Treatments:
  - Untreated Control.
  - **Propineb** at the recommended application rate.
  - Other fungicides for comparison.
- Application Timing: Initiate sprays with the first appearance of downy mildew symptoms and repeat at regular intervals (e.g., weekly).[5]
- Application Method: Ensure thorough coverage of onion foliage using a suitable sprayer.

#### 5. Data Collection:

- Disease Assessment:
  - Disease Severity (%): Assess the percentage of infected leaf area using a standard rating scale (e.g., 1-9 scale).[13]
  - Percentage of Infected Leaves: Count the number of infected leaves per plant.[13]
  - AUDPC: Calculate from the disease severity data.
- Yield Assessment: Harvest bulbs from the central portion of each plot and measure the total and marketable yield (t/ha).

#### 6. Statistical Analysis:

- Perform ANOVA and mean separation tests as described for the potato late blight trial.

## Protocol 3: Field Trial for Anthracnose of Chilli (*Colletotrichum* spp.)

#### 1. Experimental Design:

- Design: Randomized Block Design (RBD) with three replications.[[1](#)]
- Plot Size: Use appropriate plot sizes for chilli cultivation (e.g., 4.80 x 3.60 m).[[1](#)]

## 2. Crop Management:

- Variety: Select a chilli variety susceptible to anthracnose.
- Cultivation: Follow recommended agronomic practices for chilli production.

## 3. Inoculum:

- The trial can be conducted under natural epiphytotic conditions.[[14](#)]

## 4. Fungicide Application:

- Treatments:
  - Untreated Control.
  - **Propineb** at various concentrations to determine the effective dose.
  - Other systemic and contact fungicides for comparison.
- Application Timing: Start foliar sprays after a set period post-transplanting (e.g., 30 days) and repeat at 10-day intervals for a total of three sprays.[[14](#)]
- Application Method: Use a foliar spray ensuring complete plant coverage.

## 5. Data Collection:

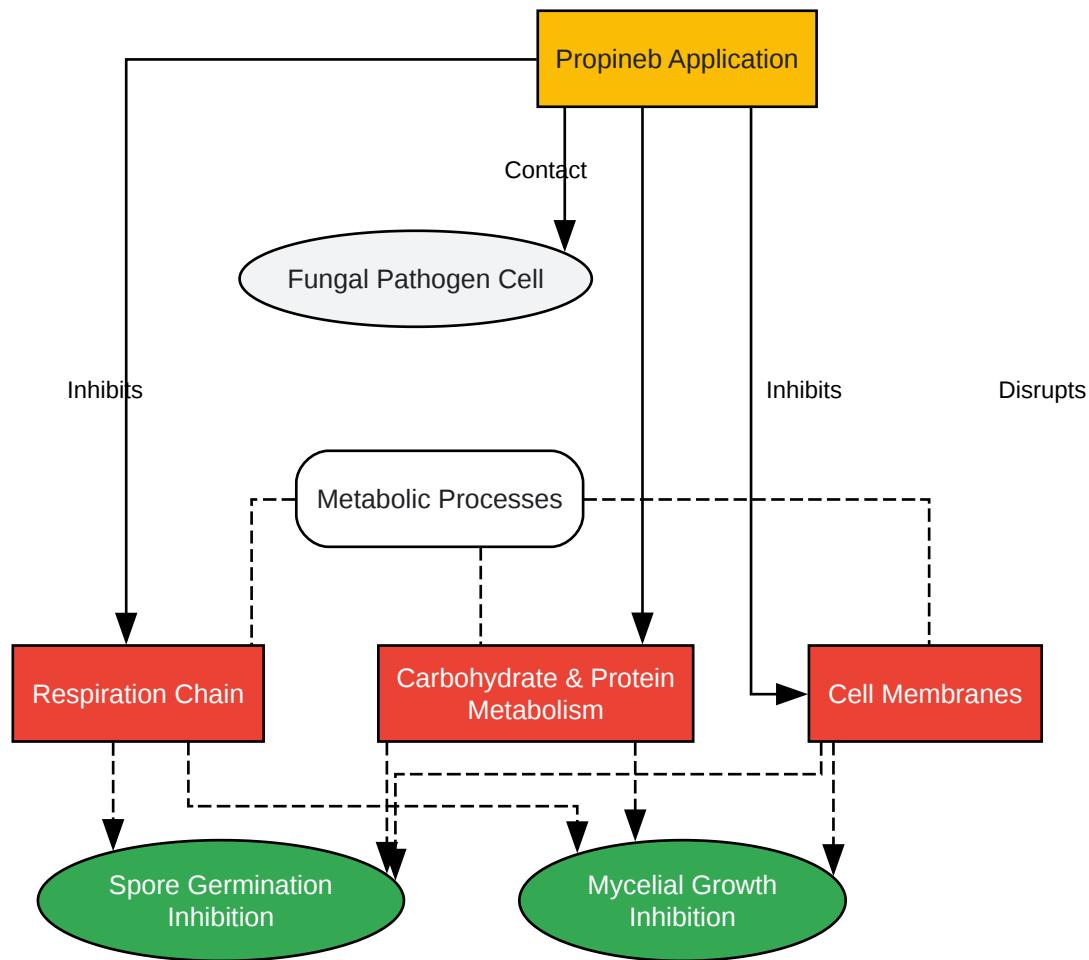
- Disease Assessment:
  - Percent Disease Index (PDI): Assess the disease severity on fruits using a 0-9 rating scale.[[14](#)]
- Yield Assessment: Harvest mature fruits from the designated net plot area and record the total yield as well as the yield of healthy and infected fruits separately.

## 6. Statistical Analysis:

- Analyze the collected data using ANOVA for an RBD and perform mean separation tests.

# Visualizations

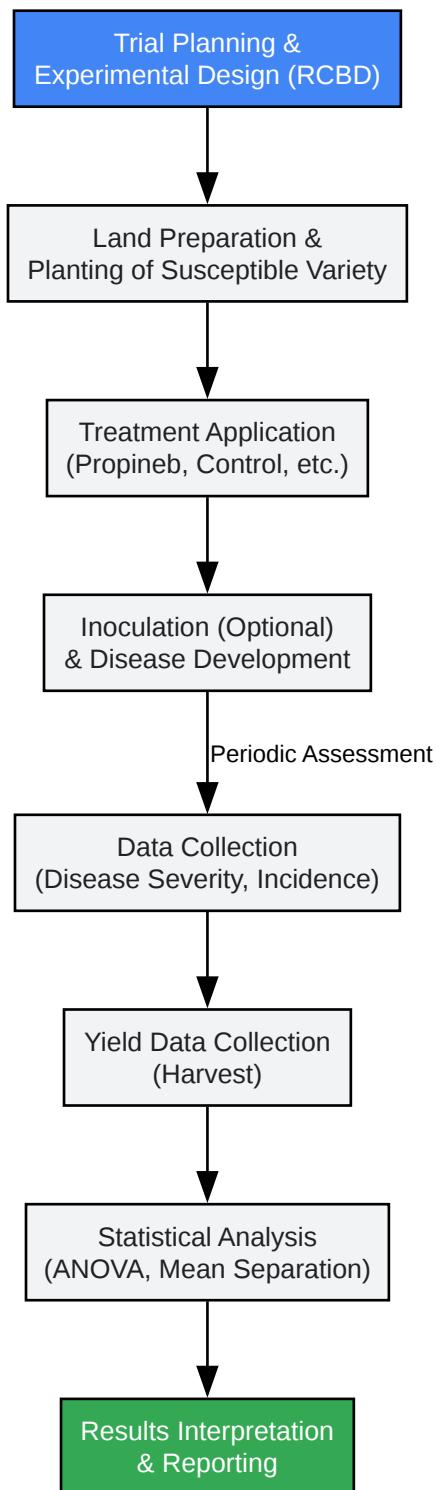
## Propineb's Multi-Site Mode of Action



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Caption: Multi-site mode of action of **Propineb** on fungal pathogens.

## General Workflow for a Fungicide Field Trial



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Caption: Standard workflow for a plant pathology fungicide field trial.

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